

using 3,4,5-Trifluoro-N-methylaniline as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3,4,5-Trifluoro-N-methylaniline

Cat. No.: B8702486

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Topic: Advanced Protocol: **3,4,5-Trifluoro-N-methylaniline** as a Bioisosteric Scaffold in Drug Discovery
Audience: Medicinal Chemists, Process Chemists, and Drug Development Scientists.

Abstract

This technical guide details the strategic application and synthesis of **3,4,5-Trifluoro-N-methylaniline** (CAS 853767-19-8), a high-value intermediate in the development of kinase inhibitors and antibacterial agents. Beyond standard aniline chemistry, this moiety offers a unique "fluorine scan" advantage—simultaneously modulating pKa, blocking metabolic hot spots (para/meta positions), and enhancing lipophilicity via the N-methyl group. This document provides validated protocols for its synthesis, integration into drug scaffolds, and quality control.

Chemical Profile & Strategic Value

3,4,5-Trifluoro-N-methylaniline represents a "privileged structure" in medicinal chemistry. Its specific substitution pattern addresses two critical failure modes in early-stage drug discovery: metabolic instability and poor membrane permeability.

Technical Specifications

Property	Data
CAS Number	853767-19-8
IUPAC Name	N-Methyl-3,4,5-trifluoroaniline
Molecular Formula	C ₇ H ₆ F ₃ N
Molecular Weight	161.13 g/mol
Appearance	Colorless to pale yellow oil/low-melting solid
Solubility	Soluble in DCM, DMSO, MeOH; Insoluble in water
pKa (Conjugate Acid)	~2.5–3.0 (Est.) ^{[1][2][3][4]} – Significantly lower than aniline (4.6) due to electron-withdrawing fluorines.

The "Fluorine Effect" in Drug Design

- **Metabolic Blockade:** The 3,4,5-trifluoro pattern effectively blocks the para and both meta positions from Cytochrome P450-mediated oxidation, extending the half-life () of the parent drug.
- **Electronic Modulation:** The three fluorine atoms exert a strong electron-withdrawing effect (), reducing the nucleophilicity of the nitrogen. This makes the amine less prone to forming toxic quinone-imine metabolites but requires specialized conditions for coupling reactions (see Protocol 1).
- **Conformational Bias:** The N-methyl group introduces steric bulk that can lock the molecule into a bioactive conformation, often improving potency against kinase targets (e.g., EGFR, MEK) compared to the primary aniline.

Application Note: Synthesis of Kinase Inhibitors

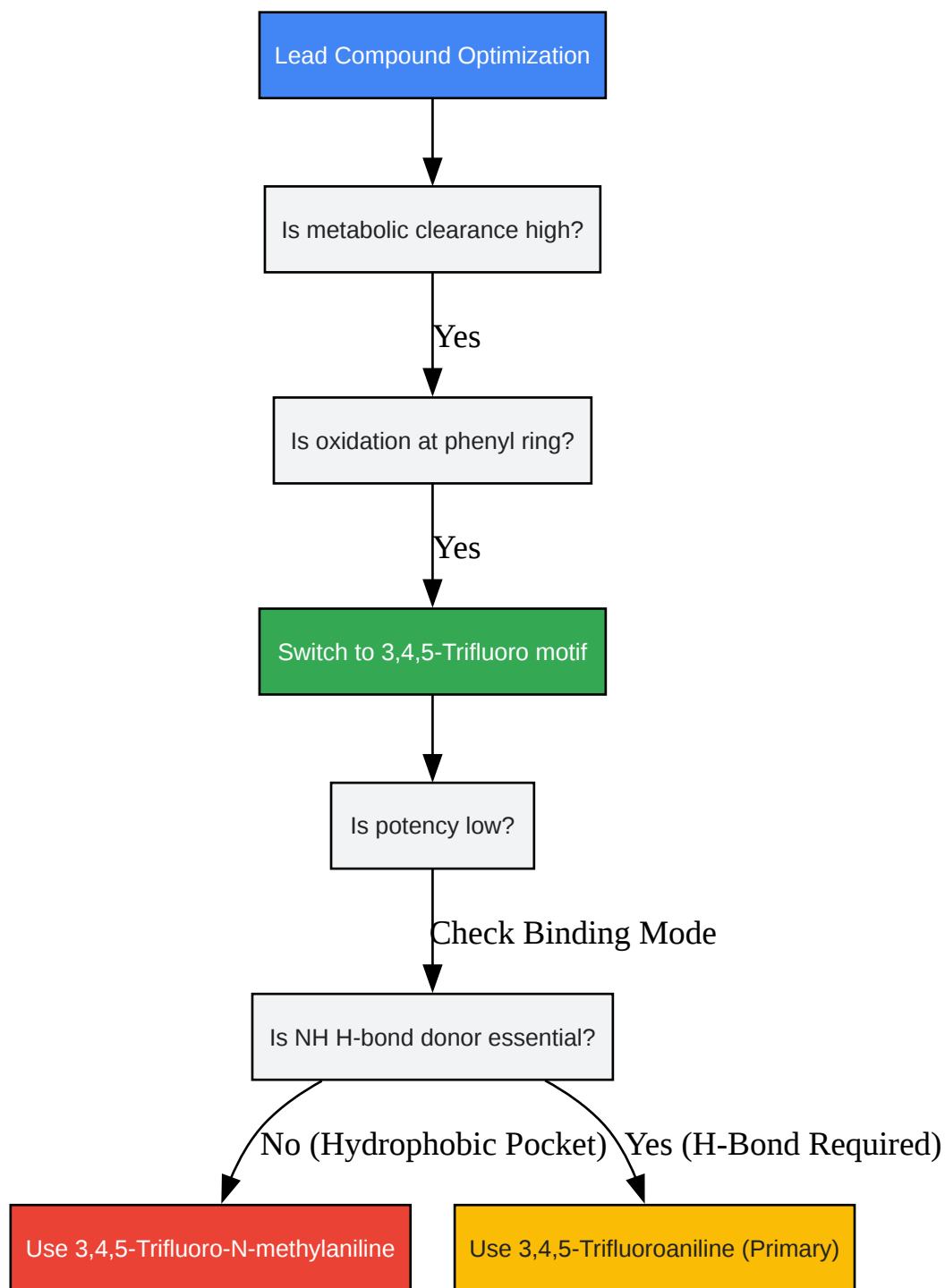
In kinase inhibitor design, this intermediate is frequently used to occupy the hydrophobic pocket (selectivity filter) of the ATP-binding site.

Case Study: Optimization of an EGFR Inhibitor

Replacing a standard 3-chloro-4-fluoroaniline moiety with **3,4,5-trifluoro-N-methylaniline** often yields:

- Increased Potency: The N-methyl group fills the hydrophobic pocket more effectively.
- Reduced Efflux: The trifluoro motif lowers the basicity, reducing P-gp transporter recognition.

Strategic Decision Tree: Use the following logic flow to determine when to deploy this intermediate in your SAR (Structure-Activity Relationship) campaign.



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Figure 1: Decision matrix for incorporating **3,4,5-trifluoro-N-methylaniline** into drug scaffolds.

Protocol: Synthesis & Coupling

Since **3,4,5-Trifluoro-N-methylaniline** is a specialized intermediate, commercial stocks may be intermittent. The following protocols cover its de novo synthesis and subsequent coupling.

Protocol A: Synthesis from 3,4,5-Trifluoroaniline (Reductive Amination)

Best for scale-up (>10g) due to safety and yield.

Reagents:

- 3,4,5-Trifluoroaniline (1.0 eq)[\[2\]](#)
- Paraformaldehyde (3.0 eq)
- Sodium Methoxide (NaOMe) (1.0 eq)
- Sodium Borohydride (NaBH₄) (1.5 eq)
- Solvent: Methanol (anhydrous)

Step-by-Step:

- Imine Formation: In a dry flask, dissolve 3,4,5-trifluoroaniline in Methanol (0.5 M). Add NaOMe and Paraformaldehyde.
- Reflux: Heat the mixture to reflux for 2 hours. The NaOMe facilitates the depolymerization of paraformaldehyde and formation of the hemiaminal/imine.
- Reduction: Cool the solution to 0°C. Slowly add NaBH₄ portion-wise (Caution: Gas evolution).
- Workup: Stir at room temperature for 1 hour. Quench with saturated NH₄Cl. Extract with Ethyl Acetate (3x).
- Purification: Dry organic layer over Na₂SO₄, concentrate, and purify via silica gel chromatography (Hexanes/EtOAc 9:1).
 - Expected Yield: 85-92%

- Key QC Marker: NMR shows N-Me singlet at ~2.8 ppm; disappearance of NH₂ broad singlet.

Protocol B: Buchwald-Hartwig Coupling (Downstream Usage)

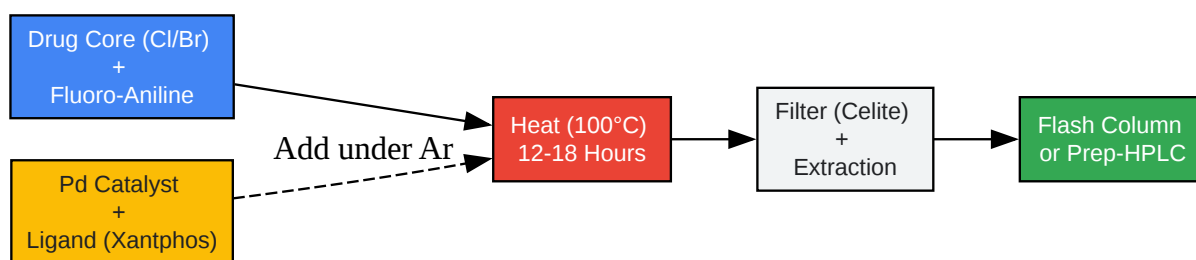
Connecting the intermediate to a Heteroaryl Halide (Drug Core).

Due to the low nucleophilicity of the fluorinated aniline, standard S_NAr conditions often fail. Palladium catalysis is required.

Reagents:

- Aryl Chloride/Bromide Scaffold (1.0 eq)
- **3,4,5-Trifluoro-N-methylaniline** (1.2 eq)
- Catalyst: Pd₂(dba)₃ (2 mol%)
- Ligand: Xantphos or BrettPhos (4 mol%)
- Base: Cs₂CO₃ (2.0 eq)
- Solvent: 1,4-Dioxane (degassed)

Workflow Diagram:



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Figure 2: Optimized Buchwald-Hartwig coupling workflow for electron-deficient anilines.

Quality Control & Characterization

Ensure every batch meets these criteria before use in biological assays.

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/H ₂ O + 0.1% TFA)	> 98.0% Area
Identity	¹ H-NMR (DMSO-d ₆)	N-Me singlet (~2.8 ppm), Aromatic protons (6.5-7.0 ppm)
Identity	¹⁹ F-NMR	Diagnostic pattern: 2 signals (integral ratio 2:1)
Water Content	Karl Fischer	< 0.5% (Critical for organometallic couplings)

Handling & Safety (E-E-A-T)

Hazard Profile:

- **Acute Toxicity:** Like most fluorinated anilines, this compound is toxic if swallowed or absorbed through the skin.
- **Skin/Eye Irritation:** Causes serious eye damage and skin irritation.
- **Specific Precaution:** Fluorinated anilines can induce methemoglobinemia. Work strictly in a fume hood.

Storage:

- Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Oxidation is slow but possible; re-test purity if stored >6 months.

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